

resorcinol as a precursor in organic synthesis reactions

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Compound of Interest

Compound Name: *Resorcinol*

Cat. No.: *B1680541*

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An In-depth Technical Guide to **Resorcinol** as a Precursor in Organic Synthesis

Audience: Researchers, scientists, and drug development professionals.

Introduction

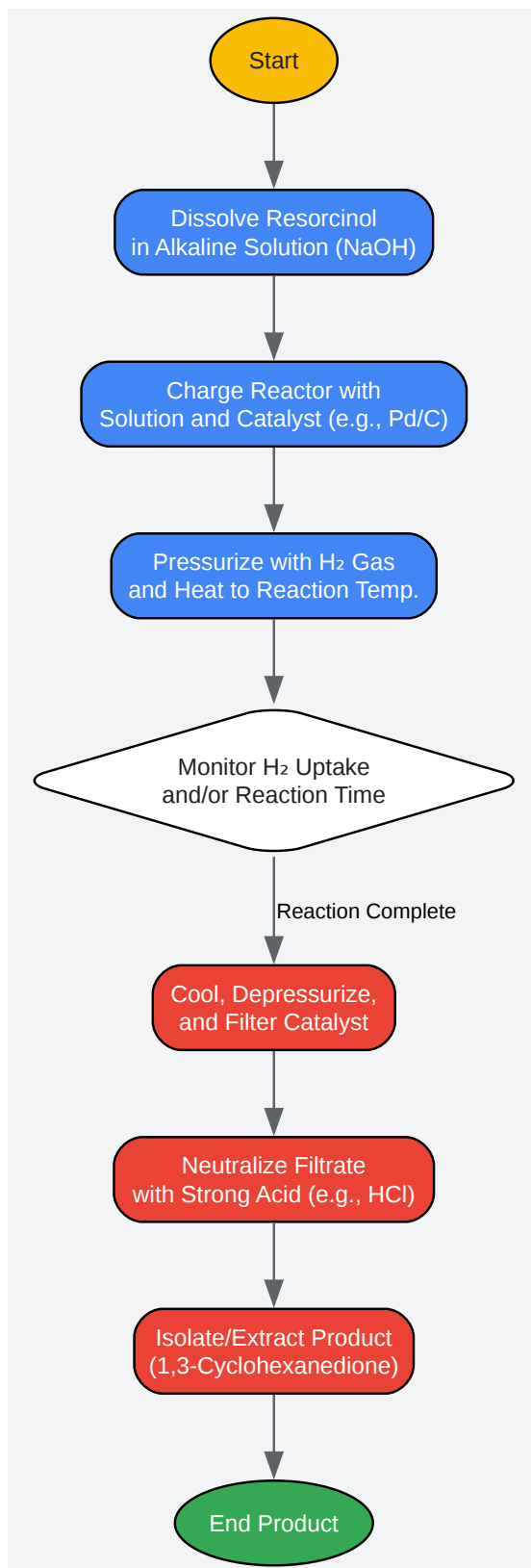
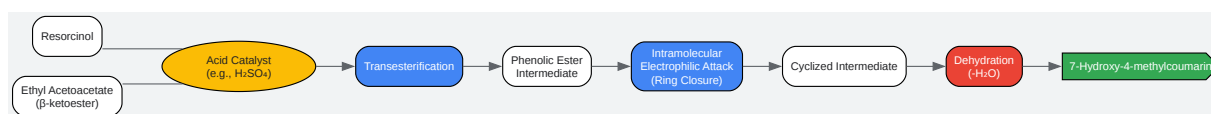
Resorcinol (1,3-dihydroxybenzene) is a highly versatile aromatic compound that serves as a fundamental building block in a myriad of organic synthesis reactions. Its chemical reactivity is dominated by the two hydroxyl groups, which activate the benzene ring towards electrophilic substitution at the positions ortho and para to them (positions 2, 4, and 6). This high reactivity makes **resorcinol** an invaluable precursor for the synthesis of a wide range of compounds, including pharmaceuticals, dyes, resins, and specialty polymers.^{[1][2][3]} This guide provides a technical overview of key organic synthesis reactions utilizing **resorcinol**, complete with quantitative data, detailed experimental protocols, and mechanistic diagrams to serve as a comprehensive resource for professionals in the chemical and pharmaceutical sciences.

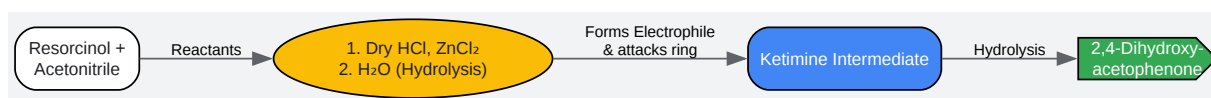
Electrophilic Aromatic Substitution: The Pechmann Condensation for Coumarin Synthesis

The Pechmann condensation is a widely used method for synthesizing coumarins from phenols and β -ketoesters under acidic conditions.^{[4][5]} **Resorcinol**, being a highly activated phenol, readily undergoes this reaction to produce 7-hydroxycoumarin derivatives, which are important scaffolds in medicinal chemistry.^[6] The reaction is believed to proceed through

transesterification, followed by an intramolecular electrophilic aromatic substitution (Friedel-Crafts acylation) and subsequent dehydration.^[4]^[7]

Reaction Mechanism: Pechmann Condensation





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